

Technical Support Center: Sodium Tartrate Dihydrate Solubility in Methanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium tartrate dihydrate

Cat. No.: B152809

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing solubility issues with **sodium tartrate dihydrate** in methanol.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **sodium tartrate dihydrate** in methanol?

A1: **Sodium tartrate dihydrate** has limited or sparing solubility in methanol.[1][2] While highly soluble in water, it is generally considered insoluble in alcohols and other organic solvents.[3][4][5]

Q2: Is there any quantitative data on the solubility of **sodium tartrate dihydrate** in methanol?

A2: Yes, it has been reported that approximately 0.15 grams of **sodium tartrate dihydrate** will dissolve in 40 mL of methanol.[2][6] For comparison, its solubility in water is significantly higher.[4]

Q3: Why is the limited solubility in methanol a concern?

A3: Incomplete dissolution of **sodium tartrate dihydrate** can lead to inaccurate results in experiments where it is used as a standard, such as Karl Fischer titrations for water content determination.[2] Undissolved crystals can lead to errors in measurements.[1]

Q4: What are the general factors that influence the solubility of a solid in a liquid?

A4: The primary factors include:

- **Temperature:** For many solids, solubility increases with temperature as the dissolution process is endothermic (absorbs heat).[7][8]
- **Nature of Solute and Solvent:** The principle of "like dissolves like" is a key factor.[9] Polar solutes tend to dissolve in polar solvents, and non-polar solutes in non-polar solvents.
- **Particle Size:** Larger particles may dissolve more slowly.[10]
- **Agitation:** Stirring or sonication can increase the rate of dissolution by bringing fresh solvent into contact with the solute.

For solids dissolving in liquids, pressure has a negligible effect on solubility.[7]

Quantitative Solubility Data

Compound	Solvent	Temperature	Solubility
Sodium Tartrate Dihydrate	Methanol	Not Specified	~0.15 g / 40 mL
Sodium Tartrate Dihydrate	Water	20°C	290 mg/mL (290 g/L) [4]
Sodium Tartrate Dihydrate	Ethanol	Not Specified	Insoluble[3][5][11]

Troubleshooting Guide: Dissolving Sodium Tartrate Dihydrate in Methanol

Issue: Precipitate or undissolved solid observed in the methanol solution.

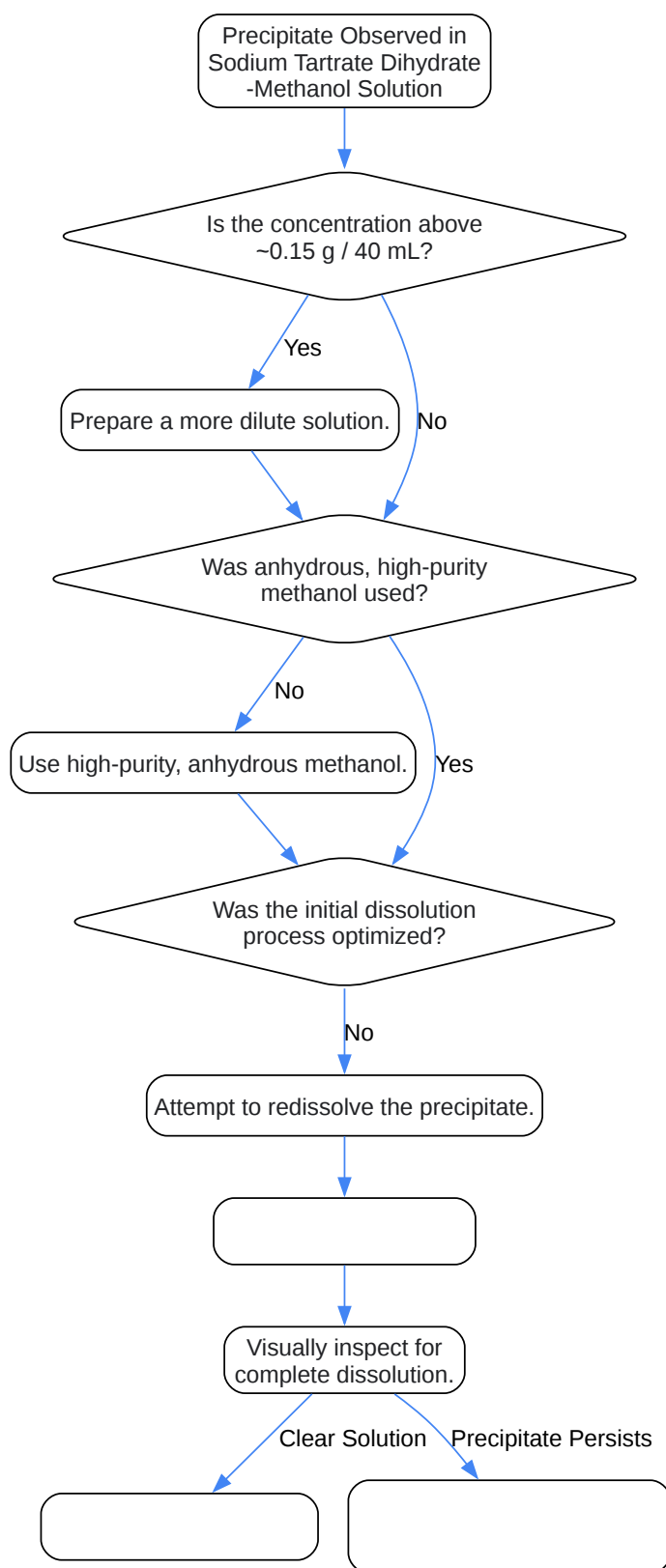
This guide provides a systematic approach to address solubility challenges.

Experimental Protocol: Improving Dissolution

- **Verification of Reagent Quality:** Ensure that high-purity, anhydrous methanol is being used. The presence of water can alter solubility characteristics.

- Particle Size Reduction: If using large crystals, gently grind the **sodium tartrate dihydrate** to a fine powder using a mortar and pestle to increase the surface area for dissolution.
- Incremental Solute Addition: Add the powdered **sodium tartrate dihydrate** to the methanol in small portions while continuously stirring.
- Agitation: Use a magnetic stirrer for vigorous and consistent agitation.
- Sonication: If a precipitate persists, place the solution in an ultrasonic bath for 5-10 minute intervals.[\[12\]](#)
- Gentle Heating: Carefully warm the solution in a water bath to a slightly elevated temperature (e.g., 30-40°C).[\[12\]](#)[\[13\]](#) Monitor closely to avoid solvent evaporation.
- Extended Dissolution Time: Allow for a longer extraction or dissolution time, as colorless crystals can be difficult to see, making it hard to confirm complete dissolution visually.[\[1\]](#)

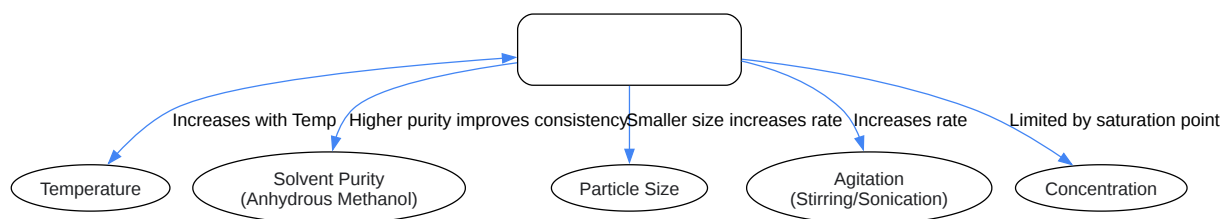
Visualization of Troubleshooting Workflow



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Caption: Troubleshooting workflow for **sodium tartrate dihydrate** solubility issues.

Visualization of Factors Affecting Solubility



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Caption: Key factors influencing the solubility of **sodium tartrate dihydrate**.

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- To cite this document: BenchChem. [Technical Support Center: Sodium Tartrate Dihydrate Solubility in Methanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b152809#solubility-issues-of-sodium-tartrate-dihydrate-in-methanol]

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